

# Personal protective equipment for handling Acetylene-13C2

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## Compound of Interest

Compound Name: Acetylene-13C2

Cat. No.: B1599634

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## Essential Safety and Handling Guide for Acetylene-13C2

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Acetylene-13C2**. It includes detailed operational and disposal plans to ensure the safe and effective use of this valuable isotopic tracer in the laboratory.

## Personal Protective Equipment (PPE)

When handling **Acetylene-13C2**, a comprehensive approach to personal safety is critical. The following personal protective equipment is required to minimize exposure and mitigate potential hazards.

### Body and Skin Protection:

- **Flame-Resistant and Anti-Static Clothing:** Wear flame-resistant overalls (meeting EN ISO 14116 standards) and anti-static clothing (adhering to EN ISO 1149-5) to protect against flash fires and static discharge, which can be an ignition source.<sup>[1]</sup>
- **Leather Apron and Chaps:** For tasks with a higher risk of sparks or heat, such as welding applications, a leather apron and chaps are recommended.<sup>[2]</sup>

### Hand Protection:

- **Protective Gloves:** Use gloves that meet the EN 388 standard for abrasion, puncture, tear, and cut resistance.<sup>[1]</sup> Gloves must be clean and free of any oil or grease, as these can react with oxidizing gases that may be used in conjunction with acetylene.<sup>[1]</sup>

#### Eye and Face Protection:

- **Safety Glasses:** Impact-resistant safety glasses conforming to the EN 166 standard are mandatory to protect against shattering.<sup>[1]</sup>
- **Welding Goggles or Face Shield:** For applications involving a flame, use welding goggles or a face shield with at least a No. 4 filter lens.<sup>[2]</sup>

#### Footwear:

- **Safety Footwear:** Wear safety shoes that comply with EN ISO 20345 standards, offering protection against abrasion, slips, hot or cold substances, sharp objects, and falling or rolling objects.<sup>[1]</sup>

#### Respiratory Protection:

- **Ventilation:** Always handle **Acetylene-13C2** in a well-ventilated area or in a fully enclosed system.<sup>[3][4]</sup>
- **Breathing Apparatus:** In the event of a leak or in an area with insufficient ventilation, a self-contained breathing apparatus should be used.<sup>[5]</sup>

## Quantitative Data: Physical and Chemical Properties

The following table summarizes key quantitative data for **Acetylene-13C2**.

Property	Value
Chemical Formula	$^{13}\text{C}_2\text{H}_2$
Molecular Weight	28.023 g/mol [6]
CAS Number	35121-34-4[6]
Melting Point	-81 °C (sublimates)[7]
Boiling Point	-85 °C[4]
Density (gas)	0.96 g/mL at 0 °C (air=1)[7]
Auto-ignition Temperature	305 °C[5]
Explosive Limits in Air	2.3 - 100 vol % [5]
Vapor Pressure	44 bar(a) at 20°C[5]

## Operational Plan: Handling and Storage

### Receiving and Initial Inspection:

- Upon receipt, move the **Acetylene-13C2** cylinder to a designated, well-ventilated storage area.
- Visually inspect the cylinder for any signs of damage, such as dents or gouges.
- Ensure the protective valve cap is securely in place.

### Storage:

- Location: Store cylinders in a cool, dry, well-ventilated, and fire-resistant area, away from direct sunlight and any sources of ignition.[4][8] Outdoor storage with overhead protection is preferred.[9]
- Orientation: Always store and use cylinders in an upright, vertical position, and secure them with chains or straps to prevent them from falling.[9][10] If a cylinder has been transported horizontally, it must stand upright for at least two hours before use to allow the stabilizing acetone to settle.[10]

- Segregation: Store **Acetylene-13C2** cylinders at least 20 feet away from oxygen and other oxidizing gases.[\[11\]](#) If this is not possible, a non-combustible barrier at least 5 feet high with a fire-resistance rating of at least 30 minutes can be used.[\[11\]](#)
- Temperature: Cylinder temperatures should not exceed 52°C (125°F).[\[8\]](#)

#### Handling and Use:

- Transport: Use a cylinder cart to move cylinders; do not roll or drag them. Ensure the valve protection cap is on during transport.[\[9\]](#) Never transport cylinders in unventilated spaces.[\[12\]](#)
- Preparation for Use:
  - Secure the cylinder in an upright position in the work area.
  - Remove the protective cap.
  - Briefly open and close the cylinder valve (a practice known as "cracking") to clear any debris from the valve opening. Point the opening away from yourself and any ignition sources.
  - Attach the appropriate regulator. Do not use adapters to connect regulators.
- Leak Testing: After attaching the regulator, and before opening the cylinder valve fully, perform a leak test using a suitable leak detection solution.
- Operation:
  - Open the cylinder valve slowly. Do not open the valve more than one and a half turns.
  - Never use acetylene at a pressure exceeding 15 psig (103 kPa).[\[8\]](#)
  - Use a backflow prevention device in the piping.[\[8\]](#)
- Shutdown:
  - Close the cylinder valve completely.

- Bleed the lines to release any residual gas.
- Remove the regulator and replace the protective valve cap.

## Emergency Procedures

### In Case of a Leak:

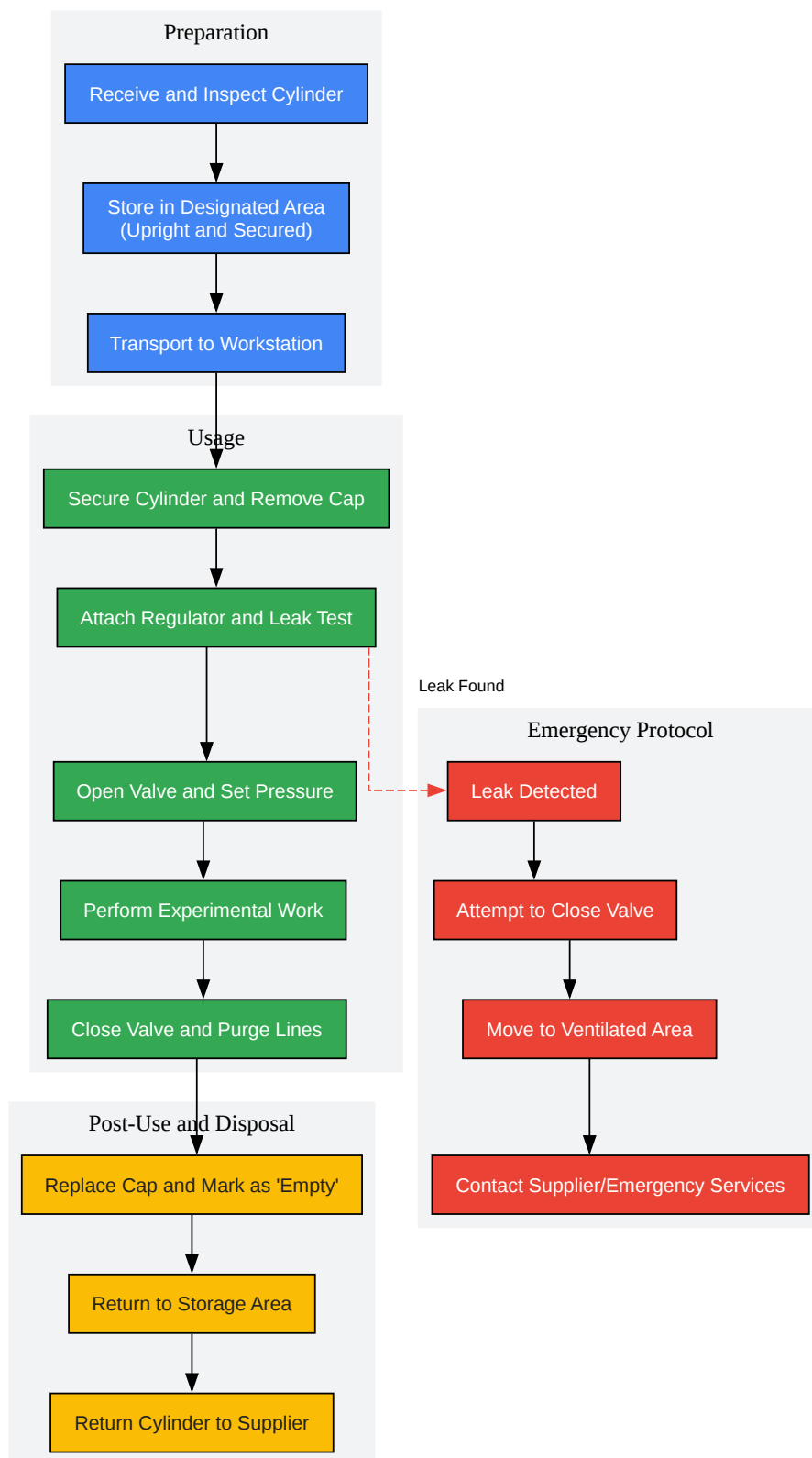
- If a leak is detected, attempt to close the cylinder valve.
- If the leak cannot be stopped, and it is safe to do so, move the cylinder to a well-ventilated area, away from any potential ignition sources.[\[11\]](#)
- Tag the cylinder as defective and contact the supplier.[\[11\]](#)
- If the gas ignites, do not attempt to extinguish the flame unless the leak can be stopped safely.[\[8\]](#) Evacuate the area and call for emergency services.

## Disposal Plan

- Empty Cylinders: Even when "empty," cylinders will contain residual gas and should be handled with the same precautions as full cylinders.
  - Close the valve.
  - Mark the cylinder as "EMPTY".
  - Store empty cylinders separately from full ones.[\[9\]](#)
- Cylinder Return: Return all empty cylinders to the gas supplier for proper handling and refilling. Do not attempt to refill the cylinder yourself.
- Decommissioning: For cylinders that are no longer in use and will not be returned to the supplier, contact a specialized cylinder recycling and disposal service.[\[13\]](#)[\[14\]](#) These services have the equipment and expertise to safely decap and process the cylinders.[\[15\]](#)

## Experimental Workflow and Logic Diagrams

The following diagram illustrates the standard workflow for the safe handling of **Acetylene-13C2** in a laboratory setting.



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Caption: Workflow for the safe handling of **Acetylene-13C2** cylinders.

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